

Navigating the Safe Disposal of BMS-303141: A Procedural Guide

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Compound of Interest

Compound Name: BMS-303141

Cat. No.: B1667198

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For researchers and scientists engaged in drug development, the proper handling and disposal of investigational compounds like **BMS-303141** are paramount for laboratory safety and environmental protection. This guide provides essential logistical information and step-by-step procedures for the safe disposal of **BMS-303141**, ensuring compliance with standard laboratory safety protocols.

Essential Safety and Handling Information

BMS-303141 is a potent and cell-permeable inhibitor of ATP-citrate lyase (ACL).^{[1][2]} While specific toxicity data is limited in publicly available resources, safety information from suppliers indicates that **BMS-303141** is classified as hazardous to the aquatic environment, with long-lasting effects. Therefore, it is crucial to prevent its release into the environment.

Before handling, it is imperative to consult the Safety Data Sheet (SDS) provided by the supplier. Personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, should be worn at all times.

Key Handling & Storage Data:

Parameter	Information	Source
Chemical Name	3,5-Dichloro-2-hydroxy-N-(4-methoxy[1,1'-biphenyl]-3-yl)-benzenesulfonamide	[3]
Molecular Weight	424.30 g/mol	[1]
Appearance	White to beige powder	
Storage	Store at 2-8°C	
Solubility	Soluble in DMSO (≥ 20 mg/mL) and Ethanol	[4]
Hazard Codes	H413: May cause long lasting harmful effects to aquatic life	
Precautionary Codes	P273: Avoid release to the environment. P501: Dispose of contents/ container in accordance with local/ regional/ national/ international regulations.	

Step-by-Step Disposal Protocol

The following procedure is a general guideline. Always consult with your institution's Environmental Health and Safety (EHS) department for specific local regulations.

1. Preparation for Disposal:

- Segregate Waste: Designate a specific, clearly labeled waste container for **BMS-303141** and any materials contaminated with it. This includes unused solid compound, solutions, contaminated pipette tips, tubes, and gloves.
- Consult SDS: Review the Safety Data Sheet (SDS) for any specific disposal instructions from the manufacturer.

2. Disposal of Solid (Neat) Compound:

- Container: Place the original vial or a securely sealed container with the remaining solid **BMS-303141** into the designated chemical waste container.
- Labeling: Ensure the waste container is labeled with the full chemical name ("**BMS-303141**") and the appropriate hazard warnings.

3. Disposal of Solutions (e.g., in DMSO):

- Do Not Pour Down the Drain: Due to its aquatic toxicity, solutions containing **BMS-303141** must not be disposed of in the sink.
- Aqueous Waste: For dilute aqueous solutions from cell culture experiments, collect all media and buffers in a dedicated, sealed liquid waste container.
- Organic Solvent Waste: For solutions of **BMS-303141** in organic solvents like DMSO, collect them in a designated solvent waste container that is compatible with the solvent.
- Labeling: Clearly label the liquid waste container with the chemical name, solvent (e.g., "**BMS-303141** in DMSO"), estimated concentration, and appropriate hazard symbols.

4. Disposal of Contaminated Labware:

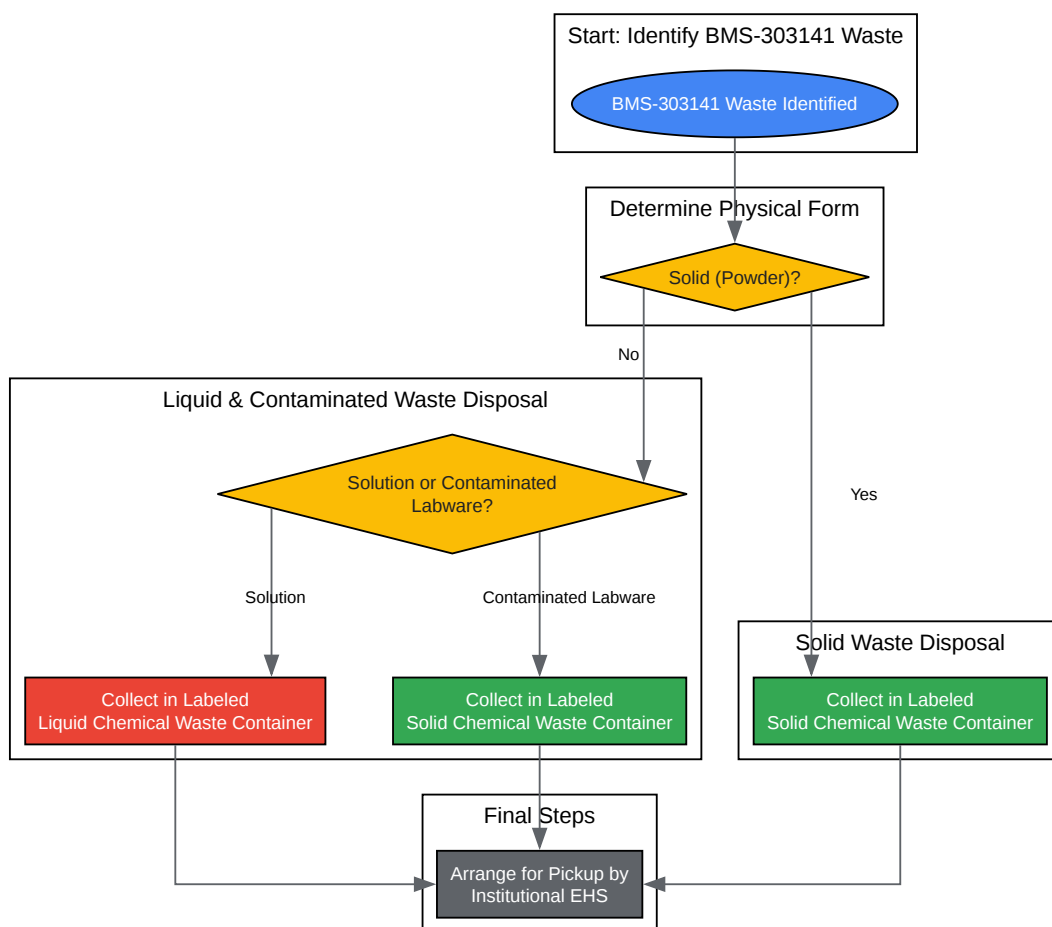
- Solid Waste: All disposable items that have come into contact with **BMS-303141** (e.g., pipette tips, serological pipettes, microfuge tubes, gloves, bench paper) should be collected in a designated solid chemical waste bag or container.
- Sharps: Needles or other sharps contaminated with **BMS-303141** should be placed in a designated sharps container for chemical waste.

5. Final Disposal:

- Arrange for Pickup: Once the waste container is full, arrange for its collection by your institution's EHS or a licensed chemical waste disposal company. Follow all institutional procedures for waste pickup requests.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **BMS-303141**.



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